

Technical Procurement & Handling Guide: 2-(1-Chloroethyl)-5-methylpyridine

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Compound of Interest

Compound Name: 2-(1-Chloroethyl)-5-methylpyridine

Cat. No.: B11918845

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Executive Summary

2-(1-Chloroethyl)-5-methylpyridine is a reactive pyridine intermediate characterized by a benzylic-like chloride at the 2-position side chain. Unlike its stable commodity analog 2-chloro-5-methylpyridine, this compound is prone to hydrolysis and elimination, requiring strict cold-chain logistics and anhydrous handling. It is primarily employed in the synthesis of complex pharmaceutical agents where a chiral or functionalizable ethyl linker is required, distinct from the methylene linkers found in drugs like Rupatadine.

Critical Identity Verification

The marketplace is flooded with structural isomers. Procurement teams must validate the CAS number to avoid costly synthesis failures.

Feature	Target Compound	Common False Positive
Name	2-(1-Chloroethyl)-5-methylpyridine	2-Chloro-5-methylpyridine
CAS	106737-85-3	18368-64-4
Structure	Pyridine ring with -CH(Cl)CH ₃ at C2	Pyridine ring with -Cl directly on C2
Reactivity	High (Alkylating agent)	Low (Aryl halide)
Price Tier	High (Specialty Building Block)	Low (Commodity Chemical)

Part 1: Supply Chain Landscape & Pricing

Supplier Ecosystem

This compound is not a bulk commodity; it is a "Make-to-Order" or "Catalog Specialty" item. Tier 1 suppliers typically hold small stocks (grams) and synthesize bulk quantities (kilograms) upon request.

- Primary Catalog Suppliers:
 - BLD Pharm: Confirmed listing.[\[1\]](#) Often ships with cold-chain protocols.
 - Apollo Scientific: Major UK-based supplier for fluorinated/chlorinated pyridines.
 - Enamine / ChemSpace: Likely sources for building blocks used in early-stage discovery.

Price Analysis (Estimated Q1 2026)

Pricing is highly volatile due to the compound's instability. Suppliers charge a premium for "fresh" batches re-assayed before shipment.

Quantity	Estimated Price Range (USD)	Lead Time	Notes
1 g	\$85 - \$150	1-2 Weeks	Research Grade (>95%)
5 g	\$250 - \$400	2-3 Weeks	Often requires fresh synthesis
25 g	\$900 - \$1,400	4-6 Weeks	Bulk inquiry required
100 g+	Request Quote	8+ Weeks	Custom manufacturing campaign

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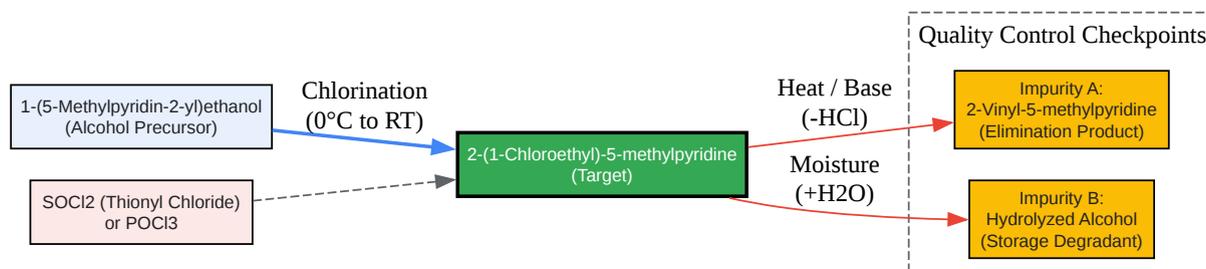
Procurement Strategy: Do not stockpile this reagent. Order only what is needed for immediate campaigns (2-4 weeks). The degradation rate (dehydrohalogenation) can exceed 5% per month if stored improperly.

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Part 2: Technical Profile & Synthesis Logic

Synthetic Pathway & Impurity Profile

Understanding the synthesis is crucial for anticipating impurities in the Certificate of Analysis (CoA). The standard route involves the chlorination of the corresponding alcohol.



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Figure 1: Synthesis and degradation pathways. The presence of Impurity A (Vinyl) indicates thermal stress, while Impurity B (Alcohol) indicates moisture exposure.

Reactivity & Handling

The 1-chloroethyl group is a "benzylic-like" halide. The electron-deficient pyridine ring makes the C-Cl bond slightly more stable than a standard benzyl chloride, but it remains susceptible to:

- Elimination: In the presence of weak bases (even bicarbonate), it eliminates HCl to form 2-vinyl-5-methylpyridine.
- Hydrolysis: Exposure to ambient humidity reverts it to the alcohol.

Handling Protocol:

- Storage: -20°C under Argon/Nitrogen.
- Solvents: Use anhydrous DCM or Toluene. Avoid alcohols (methanol/ethanol) which can cause solvolysis (ether formation).
- Weighing: Rapid weighing in a fume hood; do not leave open vessels.

Part 3: Quality Assurance & Validation

Analytical Methodology

Standard reverse-phase HPLC can be deceptive due to on-column hydrolysis.

Recommended QC Protocol:

- 1H-NMR (CDCl₃): The definitive test.
 - Diagnostic Signal: Look for the quartet of the methine proton (-CH(Cl)-CH₃) around 5.0–5.2 ppm.
 - Impurity Check: Vinyl protons (multiplets at 5.5–6.5 ppm) indicate elimination.
- HPLC (Non-Aqueous):
 - Use Normal Phase (Hexane/EtOAc) or very rapid Reverse Phase with high pH buffers (to suppress acid-catalyzed hydrolysis), though Normal Phase is safer.
- TLC:
 - Stationary Phase: Silica Gel.
 - Mobile Phase: 10-20% EtOAc in Hexane.
 - Note: The spot may streak if the silica is acidic. Pre-treat plate with 1% Triethylamine.

Specification Template for Suppliers

When requesting quotes, copy/paste these requirements to ensure quality:

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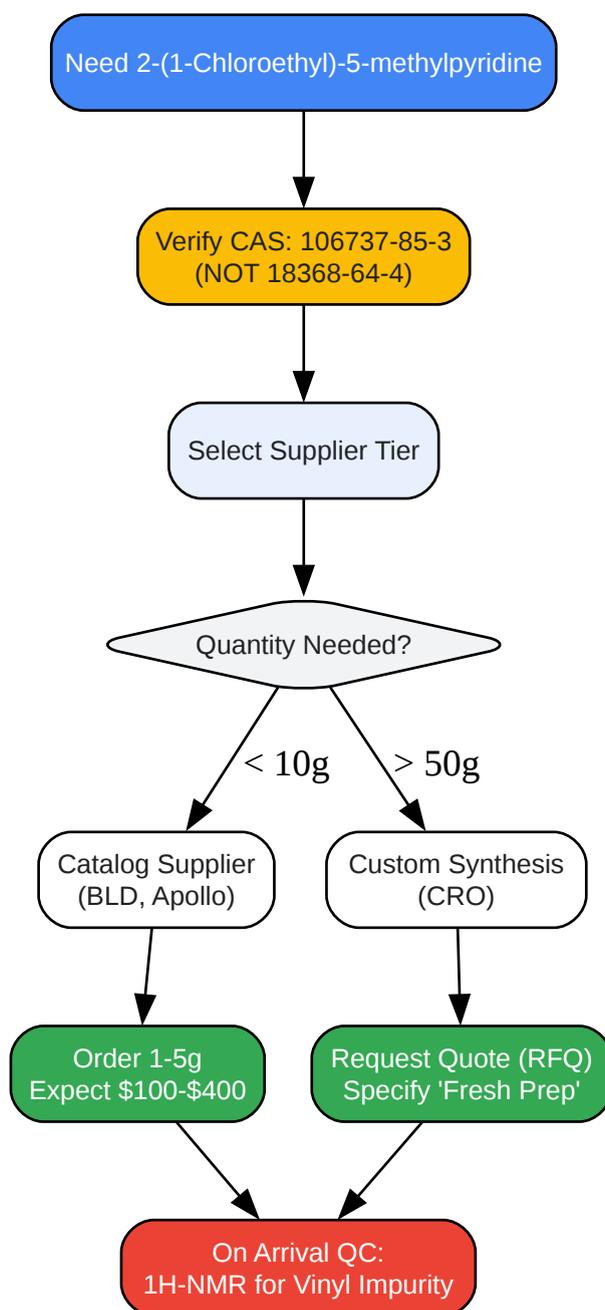
Product: **2-(1-Chloroethyl)-5-methylpyridine** (CAS 106737-85-3) Purity: >95.0% (by ¹H-NMR)

Impurity Limits:

- 2-Vinyl-5-methylpyridine: < 2.0%
- 1-(5-methylpyridin-2-yl)ethanol: < 2.0% Packaging: Anhydrous, septum-sealed vial, cold-pack shipping.

Part 4: Procurement Decision Logic

Use this workflow to validate incoming shipments or select suppliers.



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Figure 2: Procurement decision tree emphasizing CAS verification and QC checks.

References

- BLD Pharm.Product Page: **2-(1-Chloroethyl)-5-methylpyridine** (CAS 106737-85-3).[1]
Retrieved from

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- Apollo Scientific.Search Results for Chloro-methylpyridines. (General Catalog Reference). Retrieved from
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Sources

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- 2. 2-(1-Chloroethyl)-5-methylpyridine | C₈H₁₀CIN | CID 72942967 - PubChem [pubchem.ncbi.nlm.nih.gov]
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